

1-azido-4-iodobutane reaction monitoring methods

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Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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Chemical Profile and Synthesis Context

To help you establish a knowledge base, here is the fundamental information for **1-azido-4-iodobutane** and its role in a key synthetic method.

Property	Description
CAS Number	148759-55-1 [1]
Molecular Formula	C ₄ H ₈ IN ₃ [1]
Molecular Weight	225.032 g/mol [1]
Primary Use	Reactant in one-pot synthesis of trisubstituted triazenes from Grignard reagents [2] [3]

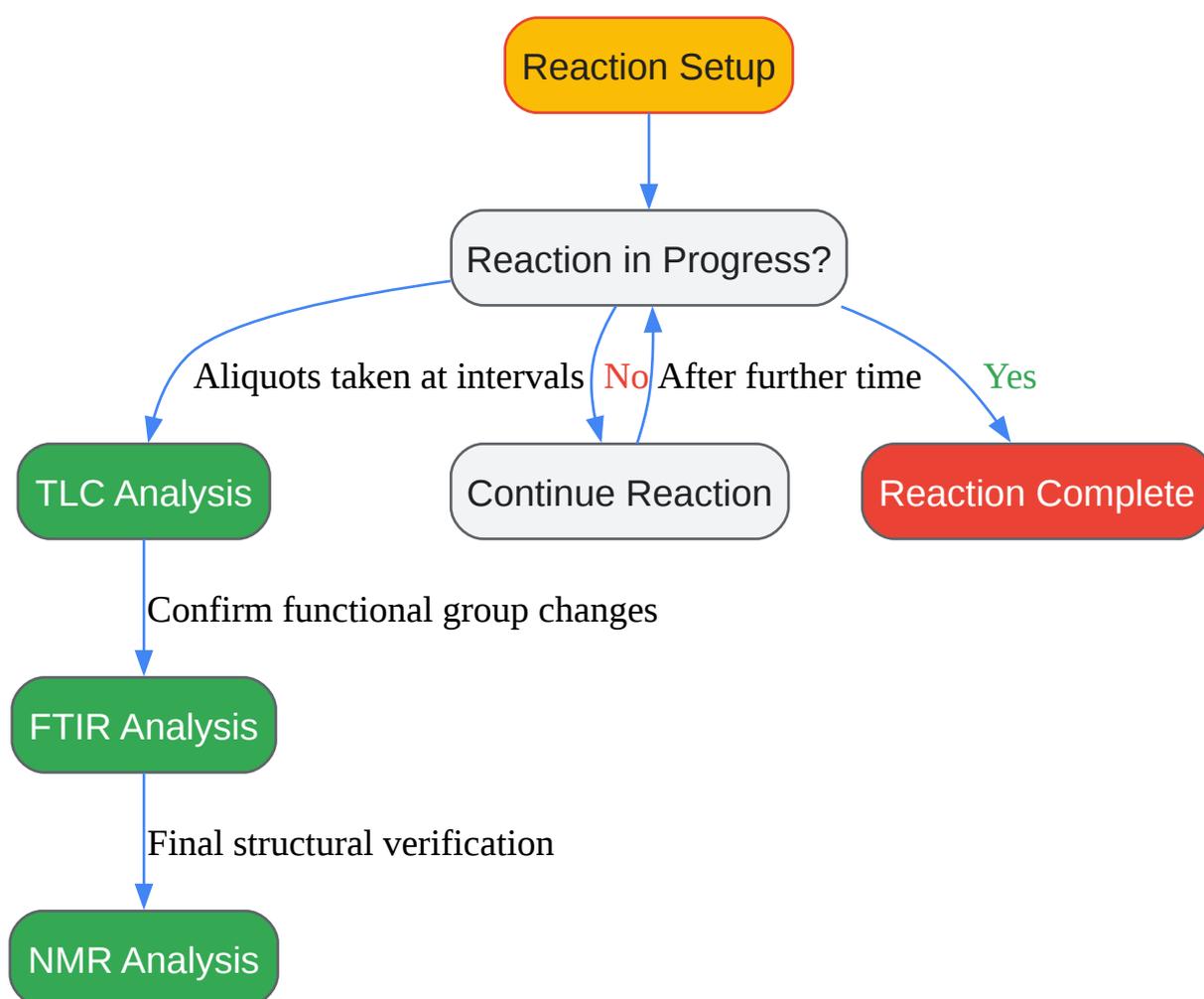
In the one-pot synthesis method, **1-azido-4-iodobutane** reacts with a Grignard reagent (R-MgBr). The reaction proceeds through an intramolecular cyclization to form linear, trisubstituted triazenes, which are valuable synthetic intermediates. This method is versatile and can be used to prepare aryl, heteroaryl, vinyl, and alkyl triazenes [2] [3].

General Techniques for Monitoring Azide and Iodide Reactions

While direct monitoring data for **1-azido-4-iodobutane** is unavailable, you can structure troubleshooting guides around standard techniques for similar functional groups. The table below outlines common methods applicable to this compound.

Monitoring Method	Application & Notes
Thin-Layer Chromatography (TLC)	Standard method for monitoring reaction progress and consumption of starting materials.
FTIR Spectroscopy	Track the disappearance of the characteristic azide ($\sim 2100\text{ cm}^{-1}$) and C-I bonds.
NMR Spectroscopy	Confirm product structure; ^1H NMR of precursor 1-iodobutane is available for comparison [4].

The following workflow diagram illustrates a general approach to monitoring a reaction involving **1-azido-4-iodobutane**, based on these standard techniques.



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Critical Safety Considerations for Your FAQs

Given the presence of both an azide and an alkyl iodide, safety must be a core part of your troubleshooting guide. Here are key points to address:

- **Azide Stability:** Organic azides can be thermally unstable and potentially explosive, especially when concentrated. **Always** consult specific Safety Data Sheets (SDS) for **1-azido-4-iodobutane** and follow strict safety protocols, including the use of a blast shield and maintaining small reaction scales [1] [5].
- **Light Sensitivity:** The iodine atom makes the compound potentially light-sensitive. Reactions should be protected from light, for example, by using amber glassware or foil-wrapped flasks [6].
- **General Handling:** Standard practices include conducting reactions in a fume hood and wearing appropriate personal protective equipment (PPE).

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References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
 2. One-Pot Synthesis of Trisubstituted Triazenes from Grignard Reagents... [pubmed.ncbi.nlm.nih.gov]
 3. [PDF] One-Pot Synthesis of Trisubstituted... | Semantic Scholar [semanticscholar.org]
 4. - 1 (542-69-8) Iodobutane H 1 spectrum NMR [chemicalbook.com]
 5. Synthesis of amino, azido , nitro, and nitrogen-rich azole-substituted... [pubmed.ncbi.nlm.nih.gov]
 6. Modification of ovine opsin with the photosensitive hydrophobic probe... [pmc.ncbi.nlm.nih.gov]
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